

# A Comparative Guide to 4-Octyl Itaconate-13C5-1 Standard for Researchers

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## Compound of Interest

Compound Name: 4-Octyl itaconate-13C5-1

Cat. No.: B12380344

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This guide provides a comprehensive comparison of the **4-Octyl Itaconate-13C5-1** standard, its alternatives, and their applications in scientific research. It is designed for researchers, scientists, and drug development professionals to make informed decisions about the most suitable compounds and methodologies for their experimental needs.

## Product Specifications: 4-Octyl Itaconate and its Isotopically Labeled Standard

While a universal Certificate of Analysis is not available, the following table summarizes the typical product specifications for 4-Octyl Itaconate and its 13C-labeled internal standard, **4-Octyl Itaconate-13C5-1**, as compiled from various suppliers. Researchers should always request a batch-specific Certificate of Analysis from their chosen vendor for precise data.

Feature	4-Octyl Itaconate	4-Octyl Itaconate-13C5-1
Synonyms	4-OI	4-OI-13C5-1
CAS Number	3133-16-2	Not available
Molecular Formula	C13H22O4	13C5C8H22O4
Molecular Weight	242.31 g/mol	~247.3 g/mol
Purity	≥98% (typically by HPLC)[1][2] [3]	Varies by supplier
Appearance	White to off-white solid	Varies by supplier
Solubility	Soluble in DMSO, ethanol, and DMF	Soluble in DMSO and other organic solvents
Storage	-20°C[2]	-20°C
Primary Use	Cell-permeable itaconate derivative for <i>in vitro</i> and <i>in vivo</i> studies of inflammation and metabolism.[4]	Internal standard for quantitative analysis by NMR, GC-MS, or LC-MS.[5][6]

## Performance Comparison: 4-Octyl Itaconate vs. Alternative Itaconate Derivatives

Recent studies have highlighted significant differences in the biological activities of 4-Octyl Itaconate compared to its parent compound, itaconic acid, and other derivatives like dimethyl itaconate. A key finding is that cell-permeable derivatives such as 4-octyl itaconate and dimethyl itaconate are not converted to intracellular itaconate in macrophages.[7][8] Instead, they exert their effects through distinct mechanisms, primarily by inducing a strong electrophilic stress response.[7][8]

The following table summarizes the comparative effects of itaconate and its derivatives on macrophage responses, based on published experimental data.

Parameter	Itaconic Acid	4-Octyl Itaconate (4-OI)	Dimethyl Itaconate (DI)
Intracellular Conversion to Itaconate	Readily enters macrophages	Not converted	Not converted
Electrophilic Stress Response	Minimal	Strong	Strong
I $\kappa$ B $\zeta$ Induction Inhibition	Minimal impact	Inhibited	Inhibited
Pro-IL-1 $\beta$ Induction Inhibition	Minimal impact	Inhibited	Inhibited
IL-6 Secretion	Minimal impact	Inhibited	Inhibited
IL-10 Secretion	-	Inhibited	Inhibited
IFN- $\beta$ Secretion	Strongly enhanced (LPS-induced)	Inhibited	Inhibited
IL-1 $\beta$ Secretion	Suppressed	-	-
NRF2 Activation	Indirectly	Directly via KEAP1 alkylation[9]	Directly via KEAP1 alkylation

## Experimental Protocols

### Quantification of 4-Octyl Itaconate and Itaconate Isomers by LC-MS/MS

A sensitive high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS) method has been established for the quantification of itaconate, its isomers (mesaconate and citraconate), and its derivative, 4-octyl itaconate.[10]

#### Sample Preparation:

- Samples (e.g., plasma, cell lysates) are subjected to organic extraction.

- The extracted samples are then analyzed by HPLC-MS/MS.

Chromatographic Conditions:

- Column: A suitable reversed-phase column.
- Mobile Phase: A gradient of water and methanol, both containing 0.2% formic acid, is used.  
[\[11\]](#)
- Flow Rate: Optimized for the specific column and system.
- Injection Volume: Typically 2  $\mu$ L.  
[\[11\]](#)

Mass Spectrometry Conditions:

- Ionization Mode: Electrospray ionization (ESI) in negative mode.
- Detection: Multiple Reaction Monitoring (MRM) is used for specific transitions of each analyte and the internal standard (e.g., **4-Octyl Itaconate-13C5-1**).

The total run time for this method is approximately 11 minutes, with 4-octyl itaconate eluting at around 9 minutes.  
[\[10\]](#) The lower limit of quantification for 4-octyl itaconate is around 100 fmol on the column.  
[\[10\]](#)  
[\[11\]](#)

## Detection of 4-Octyl Itaconate-Alkylated Proteins using Click Chemistry

A click-chemistry-based protocol allows for the detection of proteins alkylated by 4-Octyl Itaconate in primary mouse macrophages.  
[\[12\]](#) This method utilizes an itaconate-alkyne (ITalk) probe.

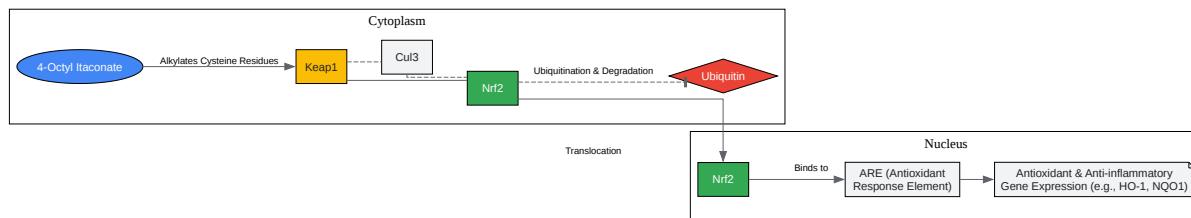
Experimental Workflow:

- Cell Culture and Treatment: Primary bone-marrow-derived macrophages (BMDMs) are cultured and treated with the itaconate-alkyne probe.
- Cell Lysis: The treated cells are lysed to extract the proteins.

- Click Chemistry Reaction: A copper-catalyzed click reaction is performed on the cell lysate to attach a reporter molecule (e.g., a fluorescent dye or biotin) to the alkyne group of the iTalk probe that has alkylated proteins.
- Detection: The alkylated proteins are then detected by western blot using an antibody against the reporter molecule or by other appropriate methods.

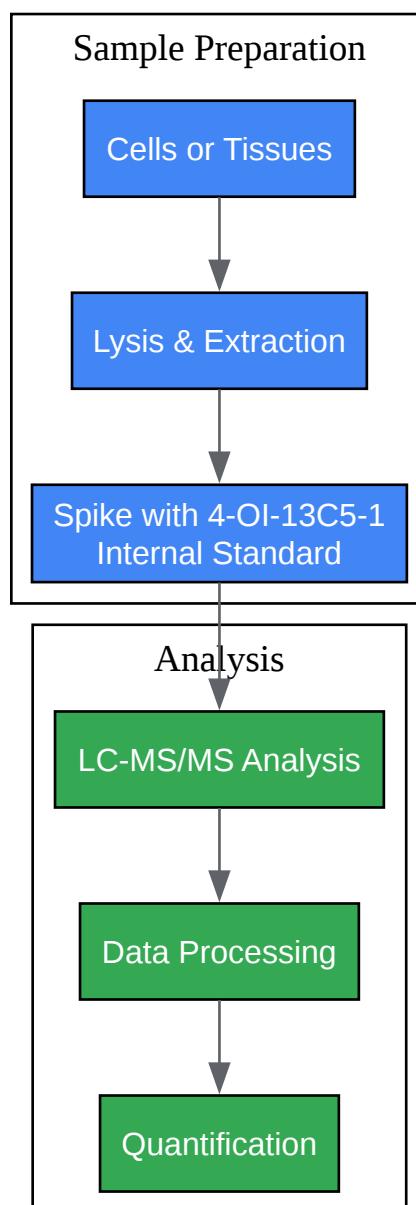
## Signaling Pathway and Experimental Workflow Visualizations

Below are diagrams illustrating a key signaling pathway affected by 4-Octyl Itaconate and a typical experimental workflow for its analysis.



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Caption: Nrf2 signaling pathway activation by 4-Octyl Itaconate.



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Caption: Experimental workflow for 4-Octyl Itaconate quantification.

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## References

- 1. biocompare.com [biocompare.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. ≥98% (HPLC), anti-inflammatory , powder | Sigma-Aldrich [sigmaaldrich.com]
- 4. Itaconate derivative 4-OI inhibits M1 macrophage polarization and restores its impaired function in immune thrombocytopenia through metabolic reprogramming - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. academic.oup.com [academic.oup.com]
- 8. Comparative evaluation of itaconate and its derivatives reveals divergent inflammasome and type I interferon regulation in macrophages - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. selleckchem.com [selleckchem.com]
- 10. Establishment, Validation, and Initial Application of a Sensitive LC-MS/MS Assay for Quantification of the Naturally Occurring Isomers Itaconate, Mesaconate, and Citraconate - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Click-chemistry-based protocol for detecting 4-octyl-itaconate-alkylated proteins in primary mouse macrophages - PubMed [pubmed.ncbi.nlm.nih.gov]
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